Process Development Guide: (5-Fluoropyridin-2-yl)methanol Hydrochloride

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Compound of Interest

Compound Name:	*(5-Fluoropyridin-2-yl)methanol hydrochloride*
CAS No.:	*31181-80-3*
Cat. No.:	*B1401393*

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Executive Summary

This technical guide details the synthesis, material selection, and quality control for **(5-Fluoropyridin-2-yl)methanol hydrochloride** (CAS: 31181-80-3).[1] As a critical fluorinated pyridine building block, this moiety is frequently employed in medicinal chemistry to modulate pKa and metabolic stability (blocking C-5 oxidation) while providing a hydroxymethyl handle for further functionalization (e.g., etherification or conversion to leaving groups).[1]

This document contrasts two primary synthetic strategies:

- The Carboxylate Reduction Route: Preferred for scalability and safety.[1]
- The Metallation Route: Useful for discovery-scale synthesis from halogenated precursors.[1]

Part 1: Starting Material Analysis & Critical Quality Attributes (CQAs)

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The quality of the final API intermediate is strictly dependent on the purity profile of the starting materials.

Primary Precursor A: 5-Fluoropyridine-2-carboxylic Acid (or Methyl Ester)[1]

- CAS: 107504-08-5 (Acid) / 107504-09-6 (Methyl Ester)[1]
- Role: Substrate for hydride reduction.[1][2][3][4][5]
- Critical Impurities:
  - 6-Fluoro isomer: Regioisomeric impurities are difficult to separate after reduction.[1]
  - Des-fluoro analog (Pyridine-2-carboxylic acid): Results in non-fluorinated drug substance impurities.[1]
  - Water Content:[6] High moisture degrades hydride reagents (NaBH4/LiAlH4), causing variable yields.

Primary Precursor B: 2-Bromo-5-fluoropyridine[1][6]

- CAS: 41404-58-4[1]
- Role: Substrate for Lithium-Halogen exchange.[1]
- Critical Impurities:
  - 2-Chloropyridine derivatives: Can participate in competing lithiation events.
  - 3,5-Difluoro isomers: Resulting from upstream fluorination issues.[1]

Reagent Selection: Reducing Agents

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Reagent	Safety Profile	Selectivity	Recommendation
$LiAlH_4$ (LAH)	High Risk (Pyrophoric)	Low (Reduces most carbonyls)	Avoid on Scale (Safety concerns).[1]
$NaBH_4$ + $CaCl_2$	Moderate (Flammable H_2 gas)	High (Chemoselective for esters)	Preferred (Balance of safety/cost).[1]
DIBAL-H	High Risk (Pyrophoric)	High (Controlled reduction)	Alternative (Cryogenic required).[1]

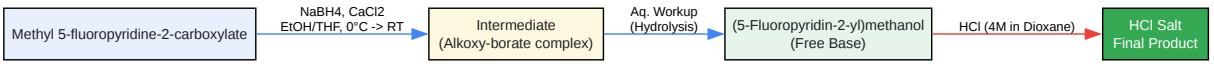
Part 2: Synthetic Routes & Methodologies[1][8][9][10]

Route 1: The Modified Borohydride Reduction (Scalable)

This route avoids the use of pyrophoric Lithium Aluminum Hydride (LAH) by activating Sodium Borohydride ($NaBH_4$) with Calcium Chloride ($CaCl_2$) or Methanol, generating a transient borane species or alkoxy-borohydride active enough to reduce esters.

Mechanism of Action

The addition of $CaCl_2$ to $NaBH_4$ in alcoholic solvents generates $Ca(BH_4)_2$ or activates the hydride transfer mechanism, effectively reducing the ester to the primary alcohol without affecting the fluorine substituent.



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Figure 1: Workflow for the modified borohydride reduction of the ester precursor.

Detailed Protocol

- Setup: Charge a dry reactor with Methyl 5-fluoropyridine-2-carboxylate (1.0 equiv) and absolute Ethanol (10 vol).

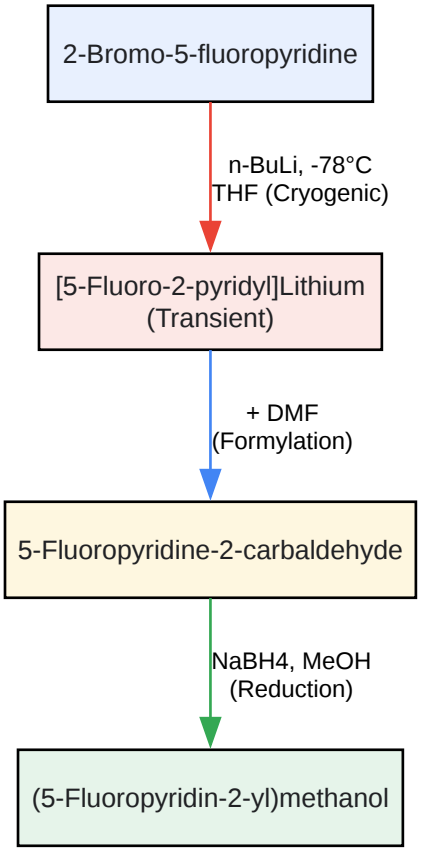
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- Reagent Addition: Cool to 0°C. Add $CaCl_2$ (0.5 equiv) in portions.
- Reduction: Slowly add $NaBH_4$ (1.5 equiv) over 1 hour, maintaining internal temperature <10°C (Exothermic, H_2 evolution).
- Reaction: Warm to Room Temperature (20-25°C) and stir for 4 hours. Monitor by TLC or HPLC for disappearance of ester.[1]
- Quench: Cool to 0°C. Carefully quench with Saturated NH_4Cl solution (pH ~7-8). Caution: Vigorous gas evolution.
- Extraction: Extract with Ethyl Acetate (3x). Wash combined organics with Brine. Dry over Na_2SO_4 and concentrate.
- Result: Yields crude free base oil.

Route 2: Organometallic Formylation (Discovery/Lab Scale)

Utilizes 2-Bromo-5-fluoropyridine via lithium-halogen exchange.[1] This route is valuable if the carboxylic acid precursor is unavailable, but requires cryogenic conditions to prevent "halogen dance" (migration of the lithium species).

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Figure 2: Lithiation-Formylation-Reduction sequence.[1][7] Note the cryogenic requirement.

Critical Process Parameter: Temperature Control

The lithiation must occur at -78°C. At higher temperatures (> -40°C), the lithium species may deprotonate the pyridine ring at the 3- or 4-position rather than exchanging the bromine, leading to complex mixtures.[1]

Part 3: Salt Formation (Final Step)

The free base is an oil or low-melting solid.[1] The hydrochloride salt is preferred for stability and crystallinity.

Protocol:

- Dissolve the crude (5-Fluoropyridin-2-yl)methanol (Free Base) in dry Diethyl Ether or Dichloromethane (5 vol).

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- Cool to 0°C.
- Add 4M HCl in Dioxane (1.1 equiv) dropwise.
- A white precipitate will form immediately.[1]
- Stir for 30 minutes at 0°C.
- Filtration: Filter the solid under N_2 atmosphere (product is hygroscopic).
- Drying: Vacuum dry at 40°C.

Product Specifications (Expected):

- Appearance: White to off-white crystalline solid.[1]
- 1H NMR (DMSO-d6): δ 8.5 (d, 1H, H-6), 7.8 (m, 1H, H-4), 7.6 (m, 1H, H-3), 4.6 (s, 2H, CH2). [1]
- Melting Point: ~160-165°C (Decomposes).[1]

Part 4: Safety & Handling

- Fluorinated Pyridines: Generally skin and eye irritants.[1][8] Use standard PPE.[1][8][9]
- Sodium Borohydride: Flammable solid.[1] Releases hydrogen gas upon contact with water or acid.[1] Ensure adequate ventilation to prevent explosive atmospheres.[1]
- n-Butyllithium: Pyrophoric.[1] Must be handled under inert atmosphere (Argon/Nitrogen) using cannula transfer techniques.[1]

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